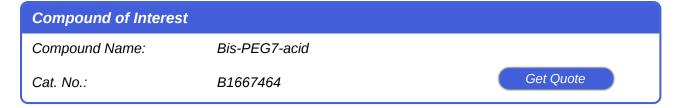


Safety and handling precautions for Bis-PEG7acid

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Safe Handling of Bis-PEG7-acid

This guide provides comprehensive safety and handling information for **Bis-PEG7-acid**, intended for researchers, scientists, and professionals in the field of drug development. Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of the product.

Chemical Identification and Properties

Bis-PEG7-acid is a homobifunctional crosslinker containing two terminal carboxylic acid groups separated by a hydrophilic polyethylene glycol (PEG) spacer. This structure makes it a valuable tool in bioconjugation, particularly for linking molecules to primary amines.

Table 1: Physical and Chemical Properties of Bis-PEG7-acid



Property	Value	Reference
Synonyms	HO2CCH2CH2O-PEG7- CH2CH2CO2H, Bis-PEG7- dicarboxylic acid	[1]
CAS Number	94376-75-7; 1246189-43-4	[1][2]
Molecular Formula	C18H34O11	[2]
Molecular Weight	426.46 g/mol	[3]
Appearance	Colorless to viscous liquid	
Purity	≥ 97%	_
Solubility	Soluble in aqueous media, DMSO, and DMF	_

Hazard Identification and Safety Precautions

While specific quantitative toxicity data such as LD50 values are not readily available, **Bis-PEG7-acid** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects. It is essential to handle this compound with appropriate care.

Table 2: GHS Hazard and Precautionary Statements



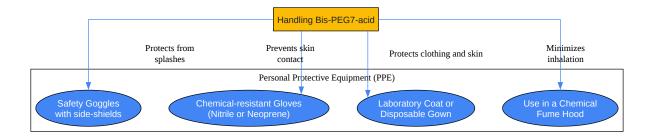
Category	Code	Statement
Hazard	H302	Harmful if swallowed.
H410	Very toxic to aquatic life with long lasting effects.	
Precautionary	P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.	
P273	Avoid release to the environment.	
P301 + P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	
P330	Rinse mouth.	-
P391	Collect spillage.	-
P501	Dispose of contents/container to an approved waste disposal plant.	_

Occupational Exposure Limits: There are no established occupational exposure limits (e.g., PEL, TLV) for **Bis-PEG7-acid**. Therefore, it is crucial to minimize exposure through engineering controls and personal protective equipment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent skin and eye contact, inhalation, and ingestion.





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Caption: Recommended Personal Protective Equipment for handling Bis-PEG7-acid.

Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation
 of any aerosols or vapors.
- · Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- · Do not eat, drink, or smoke in the laboratory.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- The recommended storage temperature is -20°C.
- Keep away from incompatible materials such as strong acids, alkalis, and oxidizing/reducing agents.



Accidental Release and First Aid Measures

Accidental Release:

- Ensure adequate ventilation and evacuate personnel from the affected area.
- Wear appropriate personal protective equipment (see Section 3).
- Contain the spill using an inert absorbent material (e.g., diatomite, universal binders).
- Collect the absorbed material into a suitable container for disposal.
- Decontaminate the spill area and equipment by scrubbing with alcohol.
- Prevent the product from entering drains or water courses.

First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Experimental Protocols

The following provides a general protocol for handling and using **Bis-PEG7-acid** in bioconjugation applications.

Preparation of Stock Solutions:

• Due to its viscous nature, it is recommended to prepare a stock solution for easier handling.



- Equilibrate the vial of Bis-PEG7-acid to room temperature before opening to prevent moisture condensation.
- Dissolve the reagent in an anhydrous, water-miscible organic solvent such as dimethylsulfoxide (DMSO) or dimethylformamide (DMF).
- Store the unused stock solution at -20°C under an inert gas (e.g., argon or nitrogen) and sealed with a septum to minimize air and moisture exposure.

Activation of Carboxylic Acid Groups for Amine Coupling (Two-Step EDC/NHS Method): This protocol is for the activation of the terminal carboxylic acids of **Bis-PEG7-acid** to form an amine-reactive NHS ester.

Activation:

- Dissolve Bis-PEG7-acid in an appropriate buffer. A non-amine containing buffer such as MES (2-(N-morpholino)ethanesulfonic acid) at pH 4.5-6.0 is recommended for the activation step.
- Add a 10-fold molar excess of 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) and a 25-fold molar excess of N-hydroxysulfosuccinimide (sulfo-NHS) to the Bis-PEG7-acid solution.
- Allow the reaction to proceed for 15 minutes at room temperature.

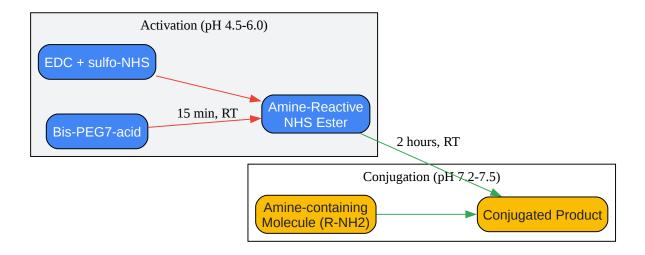
Conjugation:

- Immediately before adding the amine-containing molecule (e.g., protein, peptide), the pH
 of the reaction mixture can be raised to 7.2-7.5 for optimal coupling. Use a non-amine
 buffer such as phosphate-buffered saline (PBS).
- Add the amine-containing molecule to the activated **Bis-PEG7-acid** solution.
- Allow the conjugation reaction to proceed for 2 hours at room temperature.

Quenching:

To stop the reaction, add an amine-containing buffer such as Tris or hydroxylamine.





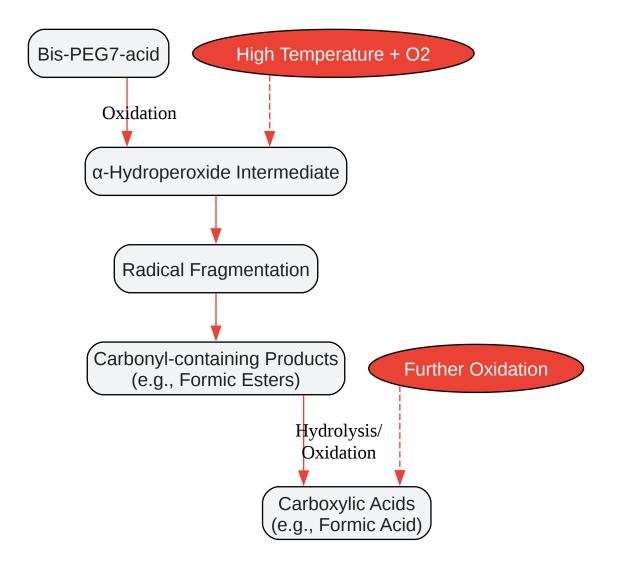
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Caption: Workflow for the two-step conjugation of **Bis-PEG7-acid** to an amine-containing molecule.

Stability and Decomposition

Bis-PEG7-acid is stable under recommended storage conditions. However, exposure to high temperatures, especially in the presence of air, can lead to thermo-oxidative degradation. The degradation mechanism for polyethylene glycols typically involves random chain scission and oxidation, which can compromise the integrity of the molecule.





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Caption: Conceptual thermo-oxidative degradation pathway of the PEG component in **Bis-PEG7-acid**.

Disposal Considerations

Dispose of **Bis-PEG7-acid** and its contaminated materials in accordance with local, state, and federal regulations. It is classified as a hazardous waste and should be handled by a licensed professional waste disposal service. Do not allow the material to be released into the environment.

Disclaimer: This document is intended as a guide for the safe handling of **Bis-PEG7-acid** and is based on currently available information. It is the responsibility of the user to conduct a thorough risk assessment for their specific application and to implement appropriate safety



measures. Always consult the most recent Safety Data Sheet (SDS) from the supplier before use.

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